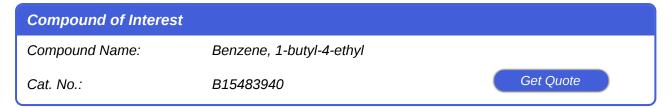


Solubility Profile of 1-Butyl-4-Ethylbenzene in Organic Solvents: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Butyl-4-ethylbenzene is an aromatic hydrocarbon with the chemical formula C₁₂H₁₈. As a nonpolar compound, its solubility is governed by the principle of "like dissolves like," indicating a higher affinity for nonpolar organic solvents over polar ones. Understanding the solubility of 1-butyl-4-ethylbenzene is crucial for its application in various industrial processes, including as a solvent, a starting material in chemical synthesis, and in formulation development within the pharmaceutical and materials science sectors. This technical guide provides a comprehensive overview of the available solubility data, detailed experimental protocols for solubility determination, and visualizations of the underlying principles and workflows.

Data Presentation: Solubility of 1-Butyl-4-Ethylbenzene and its Analogs

Quantitative solubility data for 1-butyl-4-ethylbenzene in a wide range of organic solvents is not readily available in public literature. However, based on its chemical structure and the solubility profiles of structurally similar alkylbenzenes, a qualitative assessment of its solubility can be made. The following table summarizes the expected solubility of 1-butyl-4-ethylbenzene and provides qualitative data for related compounds.



Solvent Class	Solvent Example	Expected Solubility of 1-Butyl-4- Ethylbenzene	Qualitative Solubility of Analogs (e.g., secbutylbenzene, pdiethylbenzene)
Nonpolar Solvents			
Alkanes	Hexane, Heptane	Soluble/Miscible	Soluble/Miscible[1]
Aromatic Hydrocarbons	Toluene, Benzene	Soluble/Miscible	Soluble/Miscible[2]
Ethers	Diethyl ether	Soluble/Miscible	Miscible
Polar Aprotic Solvents			
Ketones	Acetone	Sparingly Soluble	Slightly soluble[1]
Esters	Ethyl acetate	Soluble	Soluble[3]
Polar Protic Solvents			
Alcohols	Ethanol, Methanol	Sparingly Soluble	Slightly soluble to miscible[1][2]
Water	Water	Insoluble	Insoluble[1][2]

Experimental Protocols: Determination of Solubility

The following are detailed methodologies for determining the solubility of a liquid analyte like 1-butyl-4-ethylbenzene in an organic solvent.

Method 1: Visual Miscibility/Immiscibility Determination

This method is a rapid qualitative assessment of whether two liquids are miscible (mix in all proportions to form a single phase) or immiscible (do not mix and form separate layers).

Materials:

• 1-Butyl-4-ethylbenzene (solute)



- · Organic solvent of interest
- Graduated cylinders or volumetric pipettes
- Test tubes or vials with caps
- Vortex mixer (optional)

Procedure:

- To a clean, dry test tube, add a known volume of the organic solvent (e.g., 2 mL).
- Add an equal volume of 1-butyl-4-ethylbenzene to the same test tube.
- Cap the test tube securely and shake vigorously for 30-60 seconds. A vortex mixer can be used for more thorough mixing.
- Allow the mixture to stand undisturbed for at least 5 minutes and observe.
- Observation:
 - If the mixture remains a single, clear liquid phase, the two liquids are considered miscible.
 - If the mixture separates into two distinct layers, the liquids are immiscible. The liquid with the lower density will form the upper layer.
 - If the mixture appears cloudy or forms an emulsion, the liquids have limited mutual solubility.

Method 2: Shake-Flask Method for Quantitative Solubility Determination

This is a standard and reliable method for determining the equilibrium solubility of a solute in a solvent.

Materials:

1-Butyl-4-ethylbenzene (solute)



- Organic solvent of interest (high purity)
- Analytical balance
- · Volumetric flasks and pipettes
- Thermostatically controlled shaker or water bath
- Centrifuge (optional)
- Gas chromatograph (GC) or other suitable analytical instrument for concentration measurement
- Syringes and filters (if necessary for sampling)

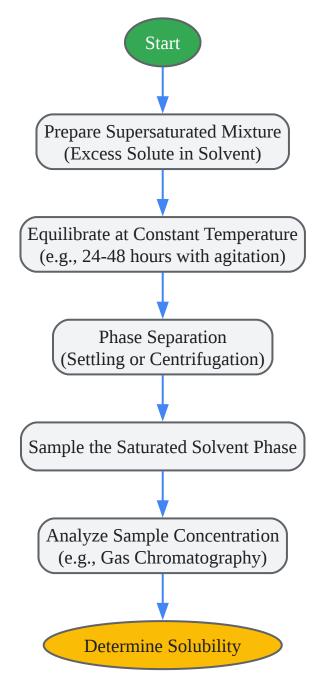
Procedure:

- Prepare a series of saturated solutions by adding an excess amount of 1-butyl-4ethylbenzene to a known volume or mass of the organic solvent in several sealed flasks. The presence of a separate, undissolved phase of the solute is essential to ensure saturation.
- Place the flasks in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C).
- Agitate the flasks for a sufficient period to allow the system to reach equilibrium. This can range from several hours to a few days, depending on the system. A preliminary study should be conducted to determine the time required to reach equilibrium.
- Once equilibrium is reached, stop the agitation and allow the undissolved solute to settle. If necessary, the flasks can be centrifuged to facilitate the separation of the two phases.
- Carefully withdraw a sample from the solvent-rich phase using a pipette or syringe. If there are suspended droplets of the solute, the sample should be filtered.
- Accurately weigh or dilute the collected sample to a known volume.
- Determine the concentration of 1-butyl-4-ethylbenzene in the sample using a pre-calibrated analytical method, such as gas chromatography.



• The solubility is expressed as the concentration of the solute in the saturated solvent at the specified temperature (e.g., in g/L, mol/L, or as a mole fraction).

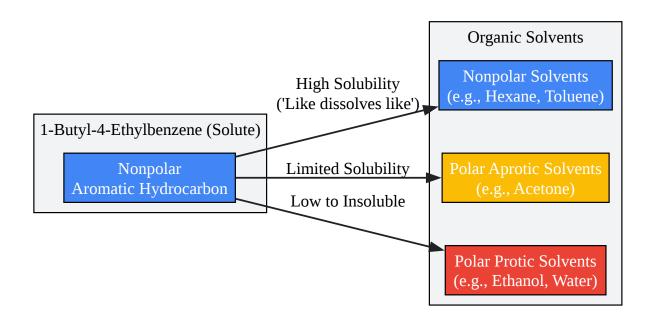
Mandatory Visualizations



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Caption: Experimental workflow for the shake-flask solubility determination method.





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Caption: Logical relationship between solvent polarity and the solubility of 1-butyl-4-ethylbenzene.

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